

Application Notes and Protocols: Solubility of LY-2584702 Tosylate Salt in DMSO

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Compound of Interest

Compound Name: LY-2584702 tosylate salt

Cat. No.: B15604538

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This document provides comprehensive data and protocols regarding the solubility of **LY-2584702 tosylate salt** in Dimethyl Sulfoxide (DMSO), a critical parameter for the preparation of stock solutions for in vitro and in vivo studies.

Introduction

LY-2584702 is a potent and selective ATP-competitive inhibitor of the p70 ribosomal S6 kinase (p70S6K) with an IC₅₀ of 4 nM.[1] As a key component downstream of the PI3K/Akt/mTOR signaling pathway, p70S6K is crucial in regulating cell proliferation, growth, and survival.[2][3][4] The tosylate salt form of LY-2584702 is often used in research.[1] Accurate solubility data in a common laboratory solvent like DMSO is essential for ensuring the reliability and reproducibility of experimental results.

Data Presentation: Solubility in DMSO

The solubility of **LY-2584702 tosylate salt** in DMSO has been reported by various suppliers. The values can vary, potentially due to differences in experimental conditions, compound purity, and the hygroscopic nature of DMSO. It is recommended to use fresh, anhydrous DMSO for the best results.[1]

Supplier/Source	Reported Solubility (mg/mL)	Molar Concentration (mM) ¹	Notes
Cayman Chemical	20 mg/mL	32.38	Crystalline solid form. [5][6]
APExBIO	>22.3 mg/mL	>36.11	General tips include warming to 37°C and/or ultrasonication. [7]
Selleck Chemicals (A)	100 mg/mL	161.91	Moisture-absorbing DMSO reduces solubility; fresh DMSO is advised.[1]
Selleck Chemicals (B)	15 mg/mL	24.29	Warmed with a 50°C water bath.[8]
Selleck Chemicals (C)	4.44 mg/mL	7.19	Moisture-absorbing DMSO reduces solubility; fresh DMSO is advised.[9]
MedChemExpress	10.25 mg/mL	16.60	Requires ultrasonic and warming.[10]

¹Molar concentration calculated based on a molecular weight of 617.6 g/mol for **LY-2584702 tosylate salt**.[\[5\]](#)

Experimental Protocols

Protocol 1: Preparation of a Saturated Stock Solution of **LY-2584702 Tosylate Salt** in DMSO

This protocol describes a standard method for preparing a saturated solution to determine the solubility limit.

Materials:

- **LY-2584702 tosylate salt**
- Anhydrous DMSO ($\geq 99.5\%$ purity)
- Analytical balance
- 2 mL screw-cap vials
- Vortex mixer
- Thermostatic shaker incubator
- Centrifuge with temperature control
- Calibrated pipettes
- HPLC system with a suitable column (e.g., C18)

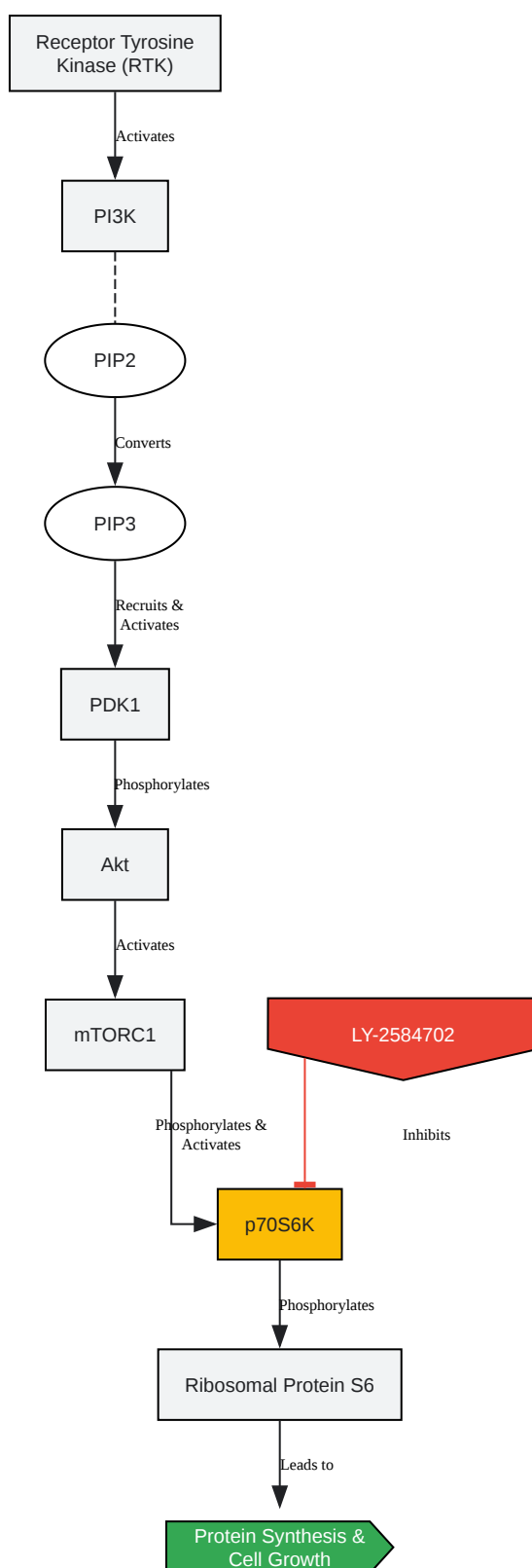
Procedure:

- Preparation of Supersaturated Solutions:
 - Weigh out an excess amount of **LY-2584702 tosylate salt** (e.g., 25 mg) and add it to a 2 mL vial. The amount should be visibly more than what is expected to dissolve.
 - Accurately add 1 mL of anhydrous DMSO to the vial.
 - Seal the vial tightly to prevent moisture absorption and solvent evaporation.
 - Prepare at least three replicates for statistical validity.
- Equilibration:
 - Place the vials in a thermostatic shaker incubator set to a constant temperature (e.g., 25°C).
 - Agitate the samples at a constant speed (e.g., 800 rpm) for 24 hours to ensure equilibrium is reached. A preliminary experiment can be run to confirm the minimum time to reach equilibrium.

- Phase Separation:
 - After the equilibration period, centrifuge the vials at 10,000 x g for 15 minutes at the same temperature as the incubation to pellet the undissolved solid.
- Sample Collection and Analysis:
 - Carefully collect a known aliquot (e.g., 100 µL) of the clear supernatant without disturbing the pellet.
 - Perform a serial dilution of the supernatant with fresh DMSO to bring the concentration into the linear range of your analytical method (e.g., HPLC-UV).
 - Analyze the diluted samples using a validated HPLC method to determine the concentration.
 - Calculate the original concentration in the supernatant by applying the dilution factor. This value represents the solubility of **LY-2584702 tosylate salt** in DMSO at the specified temperature.

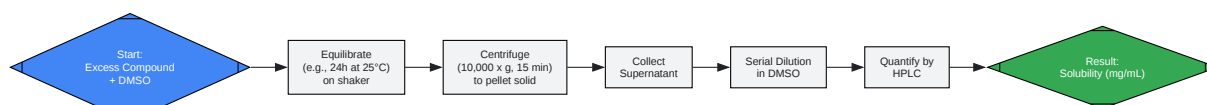
Mandatory Visualizations

Diagram 1: PI3K/Akt/p70S6K Signaling Pathway

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Caption: Simplified PI3K/Akt/mTOR signaling pathway showing the inhibitory action of LY-2584702 on p70S6K.

Diagram 2: Experimental Workflow for Solubility Determination



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Caption: Workflow for determining compound solubility in DMSO via the shake-flask method.

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